

Application Note: Characterization of Composite Geotextiles Using ASTM D5261

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D5261

Cat. No.: B11183713

[Get Quote](#)

Introduction

ASTM **D5261** is a standard test method established by ASTM International for determining the mass per unit area of all geotextiles.^{[1][2][3][4][5][6]} This physical property, often referred to as weight or basis weight, is a fundamental indicator of a geotextile's consistency and quality. For composite geotextiles, which are engineered materials combining two or more geosynthetics (e.g., a geotextile bonded to a geonet or geomembrane), ASTM **D5261** is crucial for ensuring the final product meets design specifications and for maintaining quality control during manufacturing.^{[2][3][4][6][7]}

The mass per unit area directly influences the mechanical and hydraulic properties of the geotextile, such as its tensile strength, puncture resistance, and permeability. In composite materials, this measurement provides a simple yet effective way to verify that all component layers are present and have been correctly assembled. This application note provides a detailed protocol for applying the ASTM **D5261** standard to the study and quality control of composite geotextiles.

Significance and Use

The primary application of ASTM **D5261** is for quality control and conformance testing.^{[1][2][3][4]} By comparing the measured mass per unit area of a delivered product to the value specified by the manufacturer or designer, one can quickly assess if the material is consistent with the required specifications.^{[1][2]} This is particularly important for composite geotextiles, where variations in the mass per unit area could indicate inconsistencies in layer thickness, polymer

coating, or bonding, which could compromise the material's performance in applications such as separation, reinforcement, filtration, drainage, and protection.[8]

Experimental Protocols

Protocol: Measuring Mass Per Unit Area of Composite Geotextiles (ASTM D5261)

This protocol outlines the standardized procedure for determining the mass per unit area of composite geotextiles.

1. Apparatus

- **Balance:** A calibrated scale with a sensitivity of 0.01 g.
- **Cutting Die or Template:** A steel die or template with precise dimensions (e.g., 100 mm x 100 mm) for cutting specimens, ensuring an area accuracy of $\pm 0.5\%$.
- **Conditioning Chamber:** An environmental chamber or room capable of maintaining the standard atmosphere for testing textiles: a relative humidity of $65 \pm 5\%$ and a temperature of $21 \pm 2^\circ\text{C}$ ($70 \pm 4^\circ\text{F}$).[1]

2. Specimen Preparation and Conditioning

- **Sampling:** Cut at least five test specimens from a laboratory sample.[9] The specimens should be taken from locations distributed across the full width of the sample, but no closer than one-tenth of the width from any selvage (edge).[1]
- **Specimen Size:** While various sizes can be used, a common specimen size is 100 mm x 100 mm (10,000 mm²). For field testing, larger specimens (e.g., with an area of at least 90,000 mm²) are recommended to maintain cutting accuracy.[1]
- **Conditioning:** Place the cut specimens in the conditioning chamber until they reach moisture equilibrium. This step is crucial for ensuring that the weight is not affected by variable moisture content.

3. Test Procedure

- Ensure all specimens are properly conditioned in the standard atmosphere for testing.^[1]
- Using the calibrated balance, weigh each conditioned specimen individually to the nearest 0.01 g.^[1]
- Record the mass of each specimen.

4. Calculation and Reporting

- Calculation: The mass per unit area for each specimen is calculated using the following formula:
 - $M = (m / A) \times 1,000,000$
 - Where:
 - M = Mass per unit area in g/m²
 - m = Mass of the specimen in g
 - A = Area of the specimen in mm²
- Averaging: Calculate the average of the mass per unit area values from all specimens. This average represents the mean mass per unit area of the laboratory sample.^[1]
- Reporting: The test report should include:
 - Reference to the test method (ASTM **D5261**).
 - The average mass per unit area in g/m² (or oz/yd²).
 - The number of specimens tested.
 - Any deviations from the standard test method.

Data Presentation

The quantitative data obtained from the ASTM **D5261** test should be organized for clarity and easy interpretation.

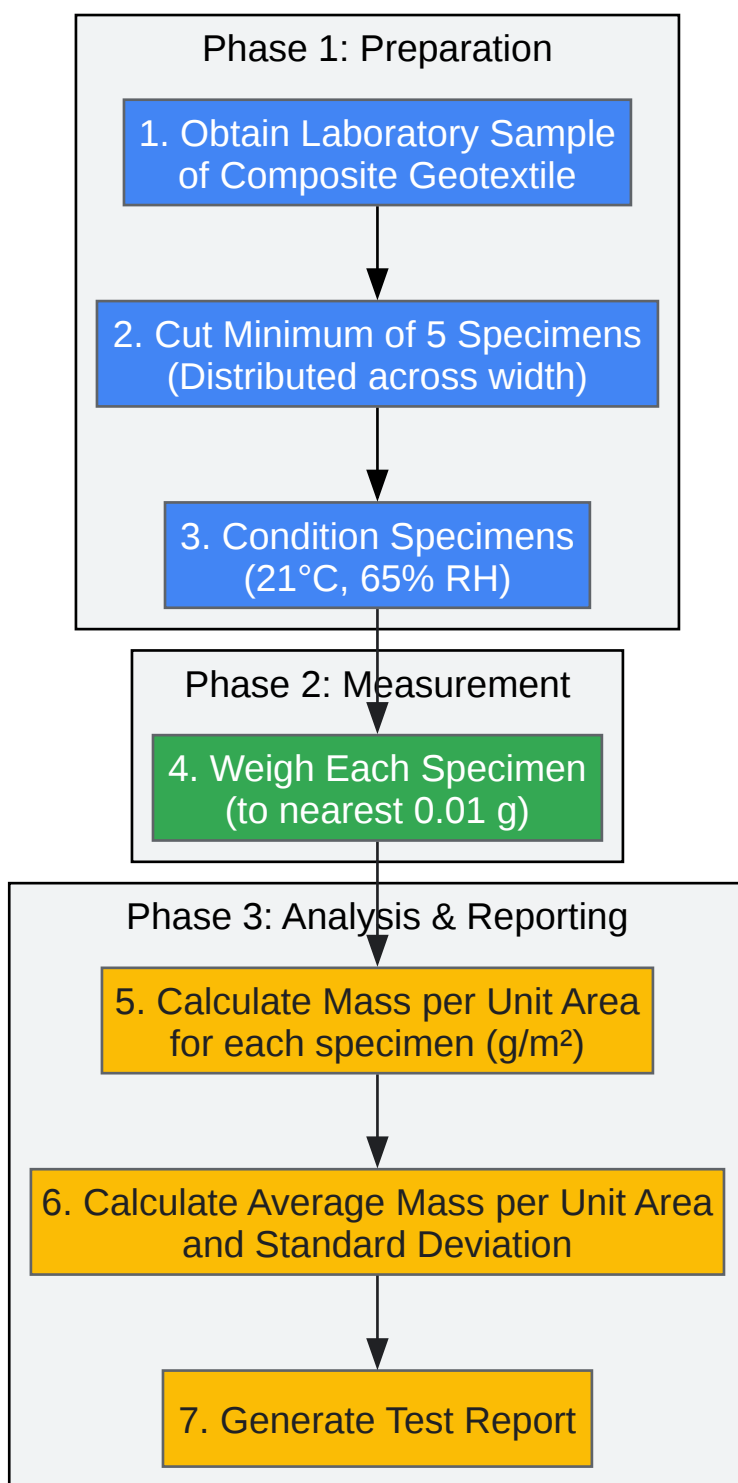
Table 1: Mass Per Unit Area of a Geotextile-Geonet Composite

Specimen ID	Specimen Area (mm ²)	Specimen Mass (g)	Mass Per Unit Area (g/m ²)
C-GT-01	10,000	9.52	952.0
C-GT-02	10,000	9.48	948.0
C-GT-03	10,000	9.55	955.0
C-GT-04	10,000	9.51	951.0
C-GT-05	10,000	9.49	949.0
Average	9.51	951.0	
Standard Deviation	0.03	2.7	

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the workflow for the ASTM **D5261** test method, from sample acquisition to the final reporting of results.



[Click to download full resolution via product page](#)

Caption: Workflow for ASTM **D5261** Test Method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. storethinghiem.vn [storethinghiem.vn]
- 2. standards.iteh.ai [standards.iteh.ai]
- 3. standards.iteh.ai [standards.iteh.ai]
- 4. store.astm.org [store.astm.org]
- 5. webstore.ansi.org [webstore.ansi.org]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. Measuring Mass per Unit Area of Geotextiles - Geocomp [geocomp.com]
- 8. TS011-Test methods of Geotextiles [textilesphere.com]
- 9. geosynthetic-institute.org [geosynthetic-institute.org]
- To cite this document: BenchChem. [Application Note: Characterization of Composite Geotextiles Using ASTM D5261]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11183713#application-of-d5261-in-the-study-of-composite-geotextiles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com